Iodoxamic Acid vs. Adipiodone: A Comparative Analysis for Cholecystography

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Compound of Interest

Compound Name:	*Iodoxamic acid*
CAS No.:	*31127-82-9*
Cat. No.:	*B1196819*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of two iodinated contrast agents, **Iodoxamic acid** and Adipiodone, historically used for cholecystography and cholangiography. The following sections detail their relative performance, supported by experimental data, to inform research and development in diagnostic imaging.

Chemical and Pharmacokinetic Profile

Iodoxamic acid and Adipiodone (also known as Iodipamide) are both high-osmolar, water-soluble contrast media designed for biliary tract visualization.[1][2] Their primary mechanism of action is the opacification of the bile ducts and gallbladder to X-rays due to their high iodine content.[3] After intravenous administration, they are taken up by hepatocytes, actively secreted into the bile, and concentrated in the gallbladder, allowing for radiographic visualization.[4]

The hepatic uptake of these large, hydrophobic organic anions is mediated by Organic Anion Transporting Polypeptides (OATPs), a superfamily of drug transporters on the sinusoidal

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membrane of hepatocytes.[5][6]

Quantitative Data Summary

The following table summarizes the key pharmacokinetic parameters for **Iodoxamic acid** and Adipiodone based on available human and preclinical data.

Parameter	Iodoxamic Acid	Adipiodone (Iodipamide)	Reference
Molecular Formula	$C_{26}H_{26}I_6N_2O_{10}$	$C_{20}H_{14}I_6N_2O_6$	[1][2]
Molar Mass	1287.92 g/mol	1139.77 g/mol	[1][2]
Plasma Half-life (t½)	Data in humans is limited.	Data in humans is limited.	
Protein Binding	Competitive binding observed.	Mentioned in human pharmacokinetic studies.	[7][8]
Primary Route of Elimination	Biliary Excretion	Biliary Excretion	[4][9]
Renal Excretion	Approximately 10% of the dose.	Approximately 10% of the dose.	[4]

Comparative Efficacy and Safety

A double-blind clinical study comparing meglumine iodoxamate and meglumine iodipamide (adipiodone) in 90 patients demonstrated a comparably high percentage of satisfactory cholecystocholangiographic examinations for both agents. The study noted that meglumine iodoxamate appeared to be slightly more effective in patients with elevated serum bilirubin.

In terms of safety, the same study observed fewer and less serious adverse side effects in patients who received meglumine iodoxamate compared to meglumine iodipamide.

Adverse Effects Comparison

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Adverse Effect Category	Iodoxamic Acid (Meglumine Iodoxamate)	Adipiodone (Meglumine Iodipamide)
Incidence of Side Effects	Fewer adverse side effects reported.	More frequent adverse side effects reported.
Hepatic Toxicity	Less evidence of hepatic toxicity.	More evidence of hepatic toxicity.

Experimental Protocols

The following is a detailed methodology for a comparative experimental study of **Iodoxamic acid** and Adipiodone for intravenous cholangiography.

Objective

To compare the diagnostic efficacy and safety of **Iodoxamic acid** and Adipiodone for the visualization of the biliary tract.

Study Design

A prospective, randomized, double-blind comparative study.

Subject Population

Adult patients with clinical indications for intravenous cholangiography, with no history of hypersensitivity to iodinated contrast media, and with normal renal and hepatic function.

Materials

- **Iodoxamic acid** (meglumine salt solution)
- Adipiodone (meglumine salt solution)
- Standard radiographic equipment
- Emergency medications and equipment for management of adverse reactions.

Procedure

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- Patient Preparation: Patients should fast for at least 6 hours prior to the procedure to ensure an empty stomach and a concentrated gallbladder.[10]
- Informed Consent: Obtain written informed consent from all participants.
- Randomization: Patients are randomly assigned to receive either **Iodoxamic acid** or Adipiodone.
- Dosage and Administration:
  - A dose of 0.3 to 0.6 mL/kg of body weight of either contrast agent is administered intravenously.
  - The injection should be given slowly over a period of 10 minutes.
- Radiographic Imaging:
  - A preliminary plain film of the abdomen is taken before contrast administration.
  - Serial radiographs of the right upper quadrant are obtained at 10, 20, 30, 60, and 120 minutes post-injection.[11]
- Image Evaluation:
  - The quality of opacification of the common bile duct and gallbladder is assessed at each time point by two independent radiologists blinded to the contrast agent used.
  - The density of the opacification can be measured using a densitometer for a quantitative comparison.
- Safety Monitoring:
  - Monitor patients for any adverse reactions during and for 24 hours after the procedure.
  - Record the nature and severity of all adverse events.
  - Perform liver function tests before and 24 hours after the procedure to assess for potential hepatotoxicity.

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Visualizations

Hepatic Uptake of **Iodoxamic Acid** and Adipiodone

The following diagram illustrates the proposed mechanism of hepatic uptake for both **Iodoxamic acid** and Adipiodone via Organic Anion Transporting Polypeptides (OATPs).

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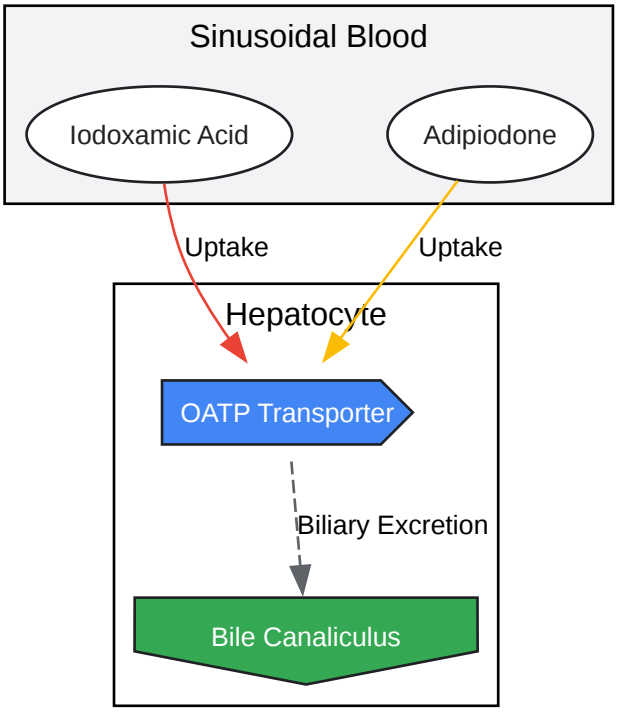
Hepatic Uptake of Iodoxamic Acid and Adipiodone



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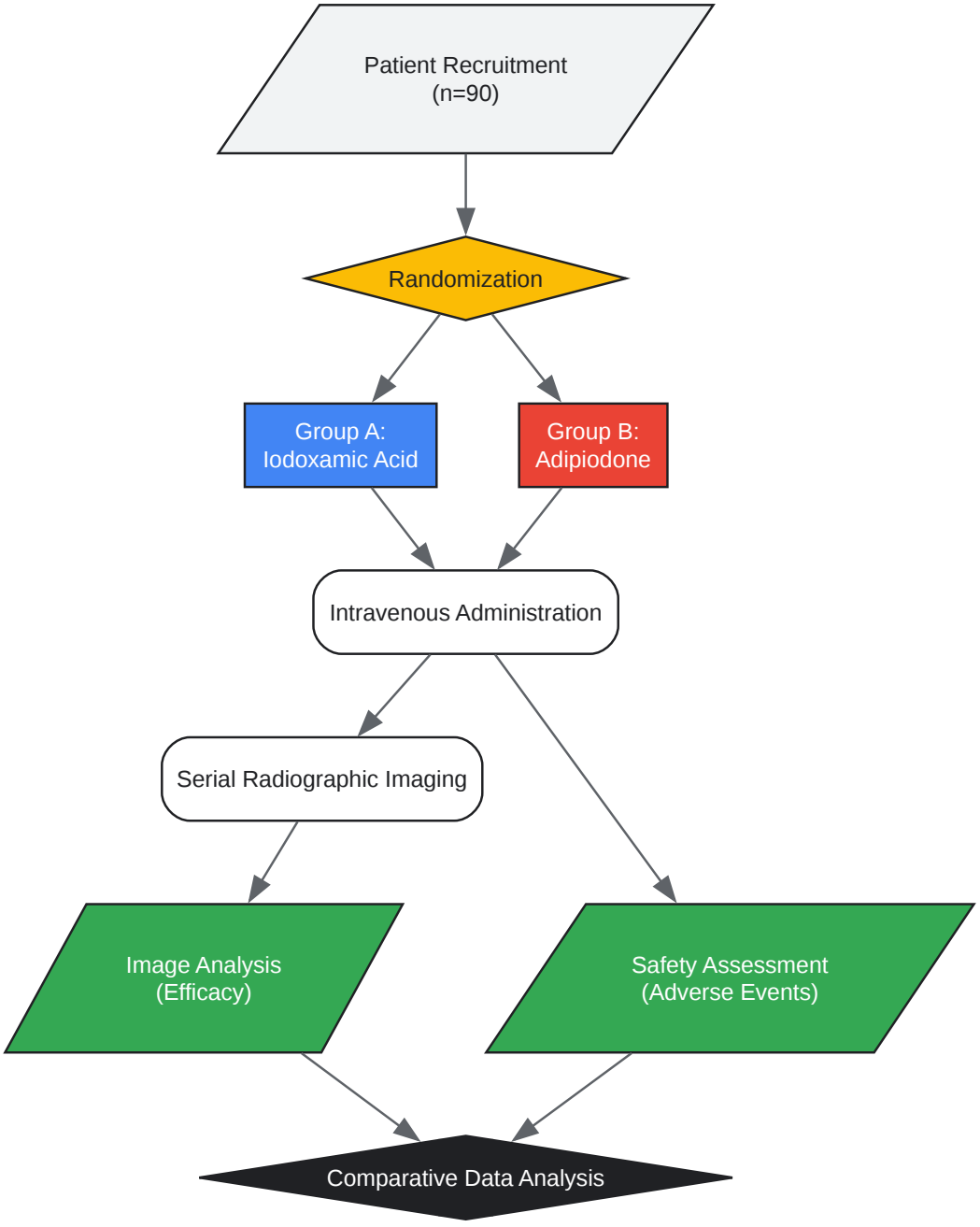
Experimental Workflow for Comparative Analysis



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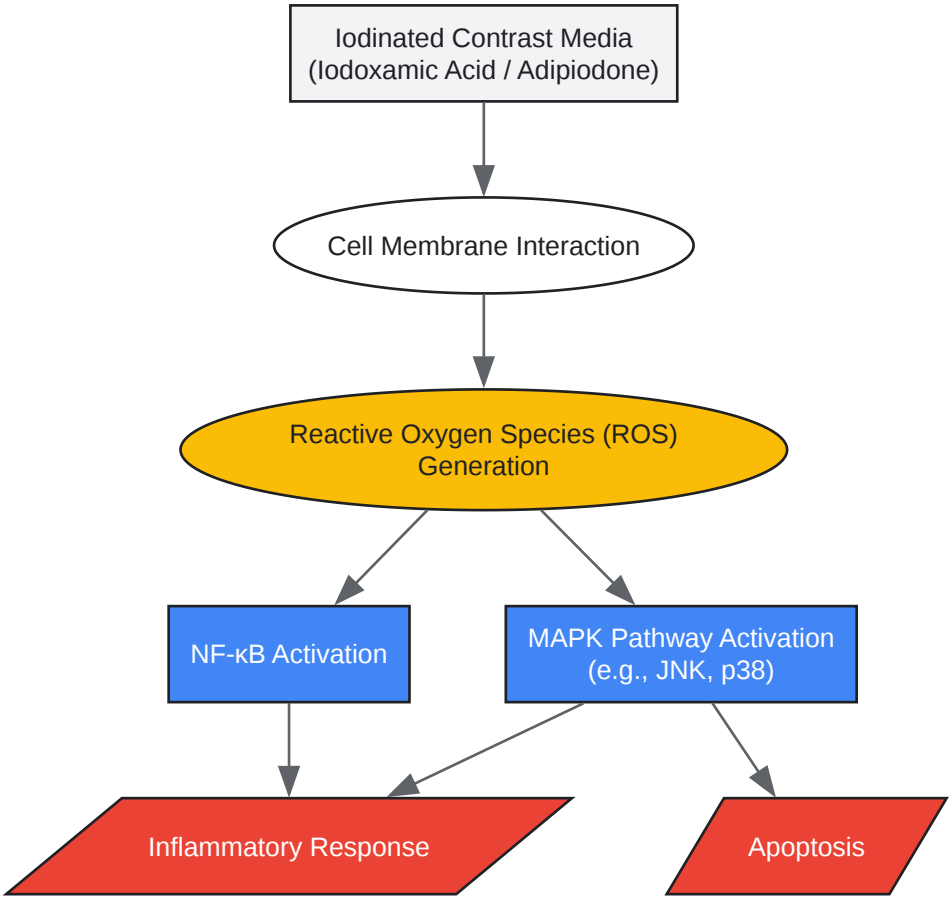
Potential Cellular Stress Signaling by Iodinated Contrast Media



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